Technical Guide: Optimizing Yield in Liraglutide (CAS 864915-61-7) Synthesis

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Compound of Interest

Compound Name:	*864915-61-7*
CAS No.:	*864915-61-7*
Cat. No.:	*B612657*

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Introduction: The "Greasy" Peptide Challenge

The synthesis of CAS **864915-61-7** (Liraglutide) represents a distinct challenge in modern peptide chemistry. Unlike standard linear peptides, this GLP-1 analog contains a critical "branching" modification: a C-16 fatty acid (palmitic acid) attached via a

-glutamic acid spacer to Lysine-26.

The Core Problem: The combination of a 31-mer aggregation-prone backbone and a highly lipophilic side chain creates a "solubility paradox." The backbone aggregates in standard solvents, while the side chain demands lipophilic conditions.

This guide moves beyond basic protocols to address the causality of failure—specifically focusing on aggregation zones, orthogonal deprotection efficiency, and aspartimide suppression.

Phase I: Backbone Assembly & Aggregation Control

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The sequence of Liraglutide (Arg34-GLP-1[7-37]) contains three known "difficult sequences" prone to

-sheet formation, leading to incomplete coupling and deletion sequences (des-peptides).

The Protocol: Breaking the Sheets

Recommendation: Do not use standard Wang resin. Use ChemMatrix (CM) or Polyethylene Glycol (PEG) based resins. These swell better in the solvating environments required for long peptides.

Critical Reagent Substitution Table:

Residue Pair	**Standard Reagent**	Optimized Reagent	Mechanistic Rationale
Resin	Wang / 2-CTC	H-Gly-ChemMatrix	Superior swelling in DCM/DMF/TFA; prevents chain collapse.
Gly16-Gln17	Fmoc-AA-OH	Fmoc-Val-Ser(psiMe,Mepro)-OH	Pseudoproline dipeptide disrupts 2° structure (-sheets).
Phe13-Thr14	Fmoc-AA-OH	Fmoc-Phe-Thr(psiMe,Mepro)-OH	Prevents aggregation in the central hydrophobic core.
Coupling	HBTU/DIEA	DIC/Oxyma Pure	Reduces racemization (His7) and suppresses aspartimide formation.

Troubleshooting Incomplete Couplings

If Kaiser tests are positive after double coupling:

- Switch Solvent: Use a 1:1 mixture of DMF and DMSO (chaotropic effect) or NMP.

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- Temperature: Elevate coupling temperature to 50°C (except for His and Cys).
- Caps: Acetylate unreacted amines immediately to prevent "deletion sequences" (n-1 impurities) which are impossible to purify later.

Phase II: The "Make or Break" – Lys26 Side Chain Attachment[1]

This is the most frequent failure point. You must orthogonally protect Lys26 to allow selective deprotection without affecting the N-terminal Fmoc or side-chain tBu groups.

Strategy: Alloc vs. ivDde

While ivDde is cheaper, Alloc (Allyloxycarbonyl) is the superior choice for Liraglutide.

- Why? ivDde removal requires Hydrazine. Hydrazine is a strong nucleophile that aggressively promotes Aspartimide formation at Asp9-Val10 and Asp15-Val16 sites.
- Alloc Removal: Uses Pd(PPh

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  , which is neutral and chemically orthogonal to the sensitive Asp residues.

Validated Workflow (DOT Visualization)



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Figure 1: Orthogonal deprotection and side-chain attachment workflow. Note the critical copper scavenger wash to remove Palladium, which can otherwise catalyze side reactions or contaminate the final drug substance.

The "Palmitoyl" Coupling Protocol

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Reagent: Palmitoyl-Glu(OSu)-OtBu (Activated ester is preferred over free acid coupling to avoid over-activation).

- Solvent: NMP (N-Methyl-2-pyrrolidone) is mandatory. The fatty acid tail is insoluble in pure DMF.
- Base: DIPEA (5 eq).
- Time: React for 4–16 hours. The steric bulk of the resin-bound peptide slows down the kinetics significantly.

Phase III: Impurity Control (Aspartimide & Racemization)

The Aspartimide Threat (Mass -18 Da)

Liraglutide contains Asp residues. Under basic conditions (Piperidine during Fmoc removal), the Asp side chain attacks the backbone amide, forming a cyclic imide.

- Symptom: Mass spec shows [M-18] peaks.
- Solution: Add 0.1 M HOBt or Oxyma Pure to your 20% Piperidine deprotection solution. The acidity suppresses the ring-closure mechanism without inhibiting Fmoc removal.

Histidine Racemization (His7)

The N-terminal His7 is prone to racemization during coupling.

- Solution: Use Collidine instead of DIPEA as the base for the His coupling. Use DIC/Oxyma activation.[1][2] Keep temperature < 25°C.

Troubleshooting & FAQ

Q1: My crude yield is high, but the purity is <40%. The main impurity is +128 Da.

- Diagnosis: This is likely a non-cleaved protecting group or a "deletion" where a specific residue was missed. However, in Liraglutide synthesis, check for incomplete Alloc removal. If

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the Alloc group remains, the side chain will not couple, or if the Pd scavenger wasn't effective, you might have adducts.

- Action: Ensure your Pd(PPh

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  is fresh (yellow, not black). Perform the Alloc removal twice.

Q2: The peptide precipitates during ether workup and won't re-dissolve for HPLC.

- Diagnosis: The Palmitoyl chain makes the peptide behave like a surfactant.
- Action: Do not use pure water/acetonitrile for the initial dissolution.
  - Dissolution Buffer: Use 60% Acetic Acid or water containing 10-20% TFE (Trifluoroethanol) to break the hydrophobic aggregation.
  - HPLC Column: Use a C8 column (instead of C18) or a C4 column. C18 often retains the lipid tail too strongly, leading to peak broadening and loss of yield.

Q3: I see a "doublet" peak on HPLC with identical mass.

- Diagnosis: This is likely Racemization (D-His Liraglutide) or Aspartimide hydrolysis (alpha vs beta-Asp peptides).
- Action:
  - If peaks are close: Likely Racemization. Optimize His coupling (low temp, Collidine).
  - If peaks are separated: Likely Beta-Asp. Use HOBt in deprotection cocktail.

Diagnostic Logic Tree

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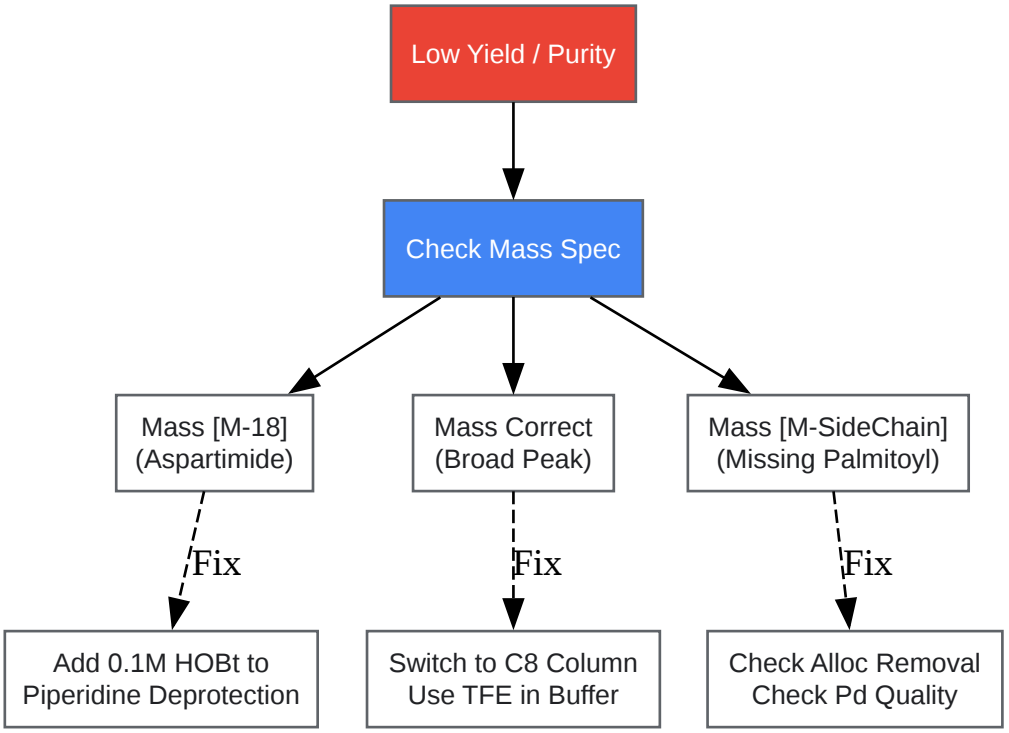

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Figure 2: Rapid diagnostic logic for common Liraglutide synthesis anomalies.

References

- Novo Nordisk A/S. (2021). Method for preparing liraglutide via a solid phase peptide synthesis.[1][3][4] WO2021007703A1.
- Bode, J. W., et al. (2020).[5] Prevention of aspartimide formation during peptide synthesis using cyanosulfurylides as carboxylic acid-protecting groups.[5][6] Nature Communications.[5]
- Albericio, F., et al. (2019). Optimized Stepwise Synthesis of the API Liraglutide Using BAL Resin and Pseudoprolines. ACS Omega.
- FDA. (2021).[3] Quality Considerations in Solid Phase Peptide Synthesis: A Case Study with Liraglutide.
- Behrendt, R., et al. (2016).[6] Preventing aspartimide formation in Fmoc SPPS of Gly containing peptides. Journal of Peptide Science.[6]

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Sources

- 1. Optimized Stepwise Synthesis of the API Liraglutide Using BAL Resin and Pseudoprolines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. fda.gov [fda.gov]
- 4. Generation of Potent and Stable GLP-1 Analogues via ‘Serine Ligation’ - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Prevention of aspartimide formation during peptide synthesis using cyanosulfurylides as carboxylic acid-protecting groups - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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